

# A Comprehensive Technical Guide to the Safe Handling of HS-Peg9-CH<sub>2</sub>CH<sub>2</sub>cooh

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## Compound of Interest

Compound Name: HS-Peg9-CH<sub>2</sub>CH<sub>2</sub>cooh

Cat. No.: B8103626

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the safety and handling information for **HS-Peg9-CH<sub>2</sub>CH<sub>2</sub>cooh**, a heterobifunctional PROTAC linker. Due to the absence of a specific Safety Data Sheet (SDS) for this compound, this guide synthesizes data from structurally related molecules, namely 11-Mercaptoundecanoic acid (for the thiol functional group) and various Thiol-PEG-Carboxyl compounds, to establish a comprehensive safety profile and handling protocol.

## Chemical Identification and Properties

**HS-Peg9-CH<sub>2</sub>CH<sub>2</sub>cooh**, also known as Thiol-PEG9-propionic acid, is a polyethylene glycol (PEG)-based linker utilized in the synthesis of Proteolysis Targeting Chimeras (PROTACs)[1][2]. PROTACs are novel therapeutic modalities that leverage the cell's ubiquitin-proteasome system to selectively degrade target proteins[2]. The thiol (-SH) group allows for conjugation to specific moieties, while the terminal carboxylic acid (-COOH) provides a linkage point to another part of the PROTAC molecule.

Property	Data	Source
Synonyms	Thiol-PEG9-propionic acid, 11-(Mercaptoundecaethoxy)undecanoic acid	[2]
Molecular Formula	C21H42O11S	[3]
Molecular Weight	502.62 g/mol	
Appearance	White or colorless solid/wax-like material	
Purity	Available in ≥90% and ≥95%	
Solubility	Soluble in water, aqueous buffers, chloroform, methylene chloride, DMF, and DMSO. Less soluble in alcohol and toluene. Insoluble in ether.	

## Hazard Identification and Classification

Based on the GHS classifications of its structural analogs, **HS-Peg9-CH2CH2cooh** should be handled as a hazardous substance. The primary hazards are associated with its terminal functional groups.

Hazard Class	GHS Classification	Precautionary Statement Codes
Skin Corrosion/Irritation	Category 2: Causes skin irritation	H315, P264, P280, P302+P352, P332+P313, P362+P364
Serious Eye Damage/Irritation	Category 2A: Causes serious eye irritation	H319, P264, P280, P305+P351+P338, P337+P313
Specific Target Organ Toxicity (Single Exposure)	Category 3: May cause respiratory irritation	H335, P261, P271, P304+P340, P312, P403+P233, P405, P501

This data is extrapolated from the Safety Data Sheet for 11-Mercaptoundecanoic acid.

## Handling and Storage

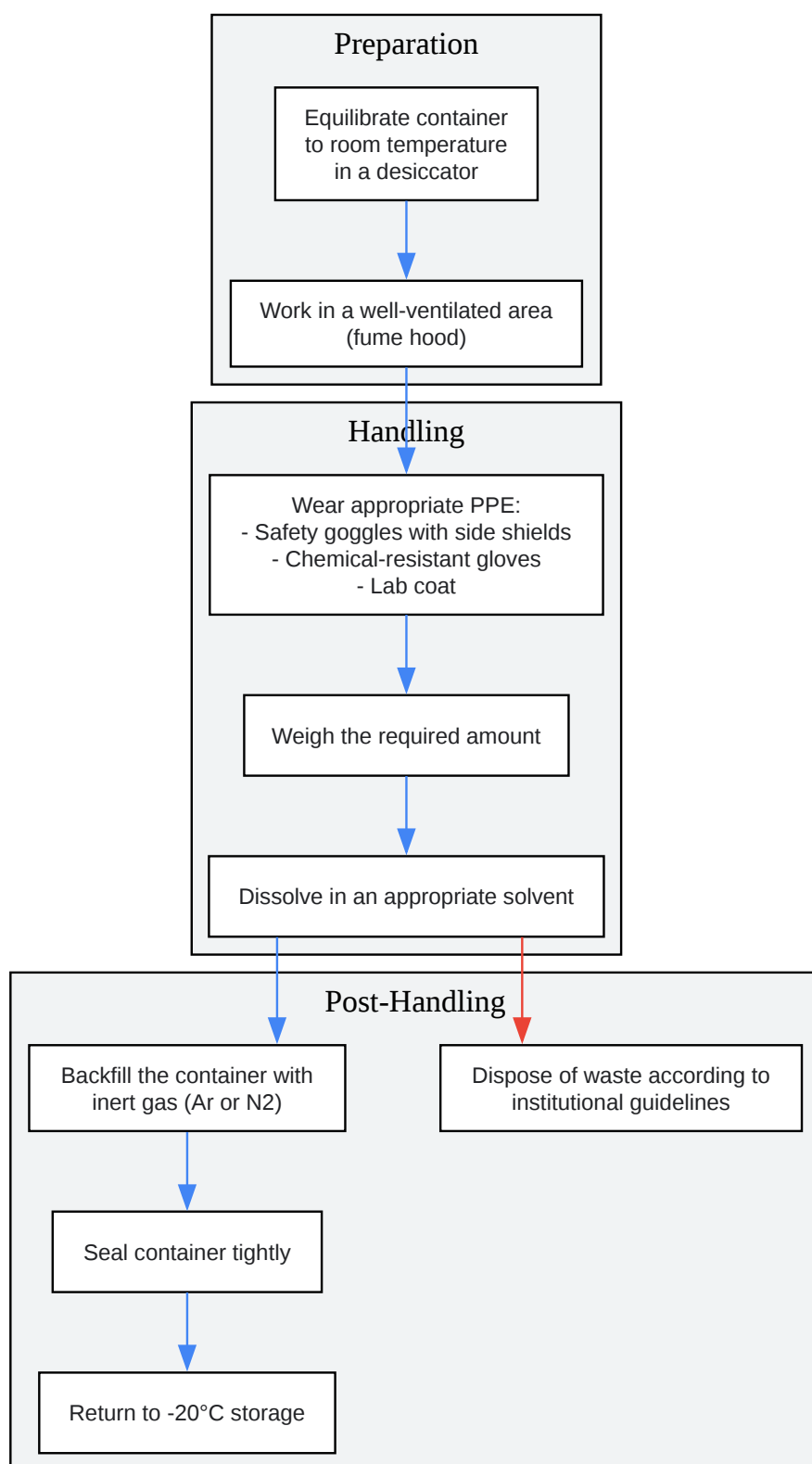
Proper handling and storage procedures are critical to maintain the integrity of the compound and ensure the safety of laboratory personnel.

### Storage

Condition	Recommendation	Rationale
Temperature	Long-term storage at -20°C or -18°C.	To prevent degradation.
Atmosphere	Store in a tightly closed container under an inert gas (e.g., nitrogen or argon).	To prevent oxidation of the thiol group and reaction with atmospheric moisture.
Light and Moisture	Protect from light and moisture.	To prevent degradation.

### Handling

A standardized workflow for handling **HS-Peg9-CH<sub>2</sub>CH<sub>2</sub>cooh** is crucial to minimize exposure and maintain compound stability.



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**Figure 1:** Recommended handling workflow for **HS-Peg9-CH2CH2cooh**.

## Experimental Protocols: Safe Handling Procedures

The following protocols are based on best practices for handling air and moisture-sensitive thiolated compounds.

Materials:

- **HS-Peg9-CH<sub>2</sub>CH<sub>2</sub>cooh**
- Inert gas (Argon or Nitrogen)
- Desiccator
- Appropriate solvents (e.g., DMSO, DMF, Chloroform)
- Personal Protective Equipment (PPE) as specified below

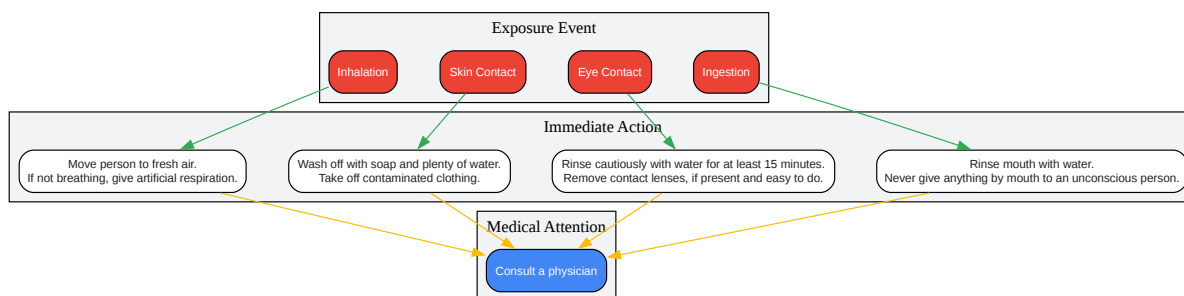
Procedure:

- **Acclimatization:** Before use, remove the sealed container of **HS-Peg9-CH<sub>2</sub>CH<sub>2</sub>cooh** from the freezer and place it in a desiccator at room temperature. This prevents condensation of atmospheric moisture onto the cold product upon opening.
- **Engineering Controls:** All handling of the solid compound and its solutions should be conducted in a certified chemical fume hood to minimize inhalation exposure. A system of local and/or general exhaust is recommended.
- **Personal Protective Equipment (PPE):**
  - **Eye Protection:** Wear chemical safety goggles with side-shields conforming to EN166 or NIOSH standards.
  - **Hand Protection:** Wear chemical-resistant gloves (e.g., nitrile). Gloves must be inspected before use and disposed of properly after handling.
  - **Skin and Body Protection:** Wear a clean, body-covering lab coat.

- **Dispensing:** Once the container has reached room temperature, briefly open it in the fume hood. Quickly dispense the desired amount of the compound.
- **Resealing:** After dispensing, flush the headspace of the container with an inert gas (argon or nitrogen) before securely resealing the cap.
- **Storage after Use:** Promptly return the sealed container to storage at -20°C.
- **Waste Disposal:** Dispose of surplus and non-recyclable solutions and materials according to local, state, and federal regulations. It may be possible to dissolve the material in a combustible solvent for incineration.

## First Aid Measures

These first aid measures are based on the potential hazards of the compound's functional groups.



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**Figure 2:** First aid response flowchart for exposure to **HS-Peg9-CH2CH2cooh**.

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Consult a physician.
Skin Contact	Immediately wash off with soap and plenty of water. Remove contaminated clothing. Consult a physician.
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician. Remove contact lenses if present and easy to do. Continue rinsing.
Ingestion	DO NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.

## Accidental Release Measures

In the event of a spill, follow these procedures:

- **Personal Precautions:** Evacuate personnel to a safe area. Wear appropriate personal protective equipment (PPE), including respiratory protection, to avoid breathing dust or vapors.
- **Environmental Precautions:** Prevent the product from entering drains.
- **Containment and Cleaning:**
  - **Solid Spills:** Moisten with water to reduce airborne dust. Use non-sparking tools to sweep up the material and place it in a suitable, closed container for disposal.
  - **Liquid Spills (Solutions):** Absorb with an inert material such as vermiculite, dry sand, or earth and place in a chemical waste container.
- **Ventilation:** Ensure adequate ventilation of the area after the spill has been cleaned up.

## Disclaimer

This document is intended as a guide and is based on information available for structurally similar compounds. It is not a substitute for a formal Safety Data Sheet. All laboratory personnel should be trained in proper chemical handling techniques. Always consult your institution's safety office for specific guidance and protocols. All products mentioned are for research use only unless otherwise stated.

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## References

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